

The Likely Compound and General Hazards

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Compound Focus: **tert-Buty-P4**

CAS No.: 111324-04-0

Cat. No.: S1492343

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Based on the search results, "**tert-Buty-P4**" is highly likely to be a chemical compound containing a **tert-butyl group**. A prominent example of such a compound is **2,4-Di-tert-butylphenol (2,4-DTBP)**, a synthetic phenolic antioxidant [1].

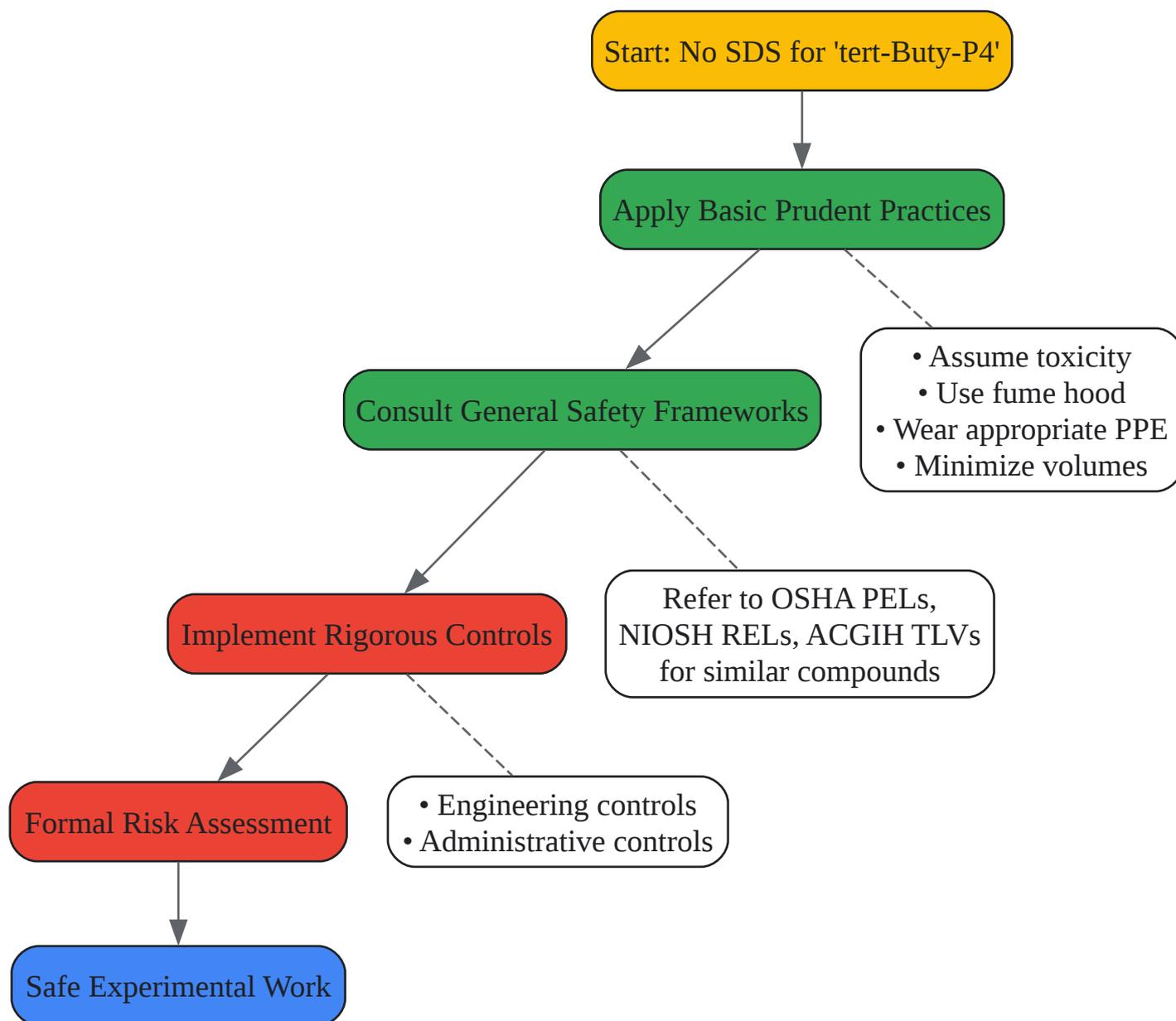
While the specific toxicological data for "**tert-Buty-P4**" is unavailable, studies on 2,4-DTBP in aquatic organisms like common carp have demonstrated significant hepatotoxicity (liver damage). The key toxic effects observed include [1]:

- **Cellular Damage:** Pathological changes in the liver, including hepatocyte nuclear pyknosis, inflammatory cell infiltration, and apoptosis (programmed cell death).
- **Oxidative Stress:** Induction of reactive oxygen species (ROS) overload and disruption of the body's antioxidant defense system, indicated by reduced activity of key enzymes like superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GSH-Px).
- **Induced Autophagy:** Accumulation of autophagosomes in the liver and changes in protein levels (decreased mTOR, increased LC3II/LC3I ratio) signaling disrupted cellular self-degradation processes.
- **Inflammatory Response:** Increased mRNA levels of pro-inflammatory cytokines (NF- κ B, TNF- α , IL-1 β , IL-6) and modulation of proliferator-activated receptors (PPARs), to which 2,4-DTBP can directly bind.

Framework for Handling Unknown Chemicals

In a research setting, the absence of a specific Safety Data Sheet (SDS) requires a stringent, precautionary approach. The following workflow outlines the key steps for safely handling a chemical like "**tert-Buty-P4**"

with limited safety information.



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Workflow for handling chemicals without a specific SDS

This diagram outlines a systematic risk management strategy. Key actions within this framework include:

- **Basic Prudent Practices:** Always assume the chemical is highly toxic. Use a fume hood, wear appropriate Personal Protective Equipment (PPE) such as gloves and lab coats, and work with the smallest practical quantities [2] [3].

- **Consult General Safety Frameworks:** Refer to established occupational exposure limits for structurally similar compounds. In the United States, these include OSHA's Permissible Exposure Limits (PELs), NIOSH Recommended Exposure Limits (RELs), and ACGIH Threshold Limit Values (TLVs) [2] [3].
- **Implement Rigorous Controls:** Use engineering controls (like fume hoods) and administrative controls (like standard operating procedures) to minimize exposure [3].

Key Experimental Findings from a Related Compound

The table below summarizes the experimental findings from a study on 2,4-DTBP, which serves as a useful analog for understanding potential toxicological mechanisms [1].

Toxicological Aspect	Experimental Findings (in common carp)	Key Methodologies Cited
Liver Histopathology	Hepatocyte nuclear pyknosis, inflammatory cell infiltration, apoptosis.	Histological staining & microscopic analysis.
Oxidative Stress	Increased ROS; reduced activity of SOD, CAT, GSH-Px.	Biochemical assays to measure ROS and enzyme activity.
Autophagy Induction	Autophagosome accumulation; decreased mTOR protein; increased LC3II/LC3I ratio.	Transmission Electron Microscopy (TEM); Western Blot analysis.
Immune & Inflammatory Response	Decreased serum LZM, AKP, IgM, C3, C4; increased mRNA of NF- κ B, TNF- α , IL-1 β , IL-6.	ELISA/Spectrophotometry; Quantitative Real-Time PCR (qPCR).
Receptor Interaction	Binding to the internal active pocket of PPARs (α , β/δ , γ).	Molecular Docking simulations.

How to Proceed Without a Specific SDS

Given the lack of specific data, here are concrete steps you can take:

- **Contact the Supplier:** The most reliable action is to request the SDS directly from the chemical manufacturer or supplier.
- **Search by CAS Number:** If you have the CAS Registry Number for "**tert-Buty-P4**," search for it in databases like PubChem, the NIH's Hazardous Substances Data Bank (HSDB), or directly from major chemical suppliers.
- **Consult General Guidelines:** Adhere to your institution's chemical hygiene plan and consult resources like the **NIOSH Pocket Guide to Chemical Hazards** for general safety principles when handling organic compounds of unknown toxicity [2].

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References

1. Autophagy and PPARs/NF- κ B-associated inflammation are ... [sciencedirect.com]
2. Permissible Exposure - Annotated Tables | Limits ... Occupational [osha.gov]
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